

Application Notes and Protocols: Ganoderenic Acid C in Animal Models of Asthma

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Compound of Interest

Compound Name: *Ganoderenic acid C*

Cat. No.: *B1139599*

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These application notes provide a comprehensive overview of the in vivo effects of **Ganoderenic acid C** in murine models of asthma, summarizing key quantitative data and detailing experimental protocols based on published research. The information presented is intended to guide researchers in designing and conducting similar studies to evaluate the therapeutic potential of **Ganoderenic acid C** for asthma.

Summary of In Vivo Efficacy

Ganoderenic acid C has demonstrated significant anti-inflammatory effects in a corticosteroid-resistant, neutrophil-dominant murine model of asthma. Chronic oral administration of **Ganoderenic acid C** was shown to effectively reduce airway inflammation, including both neutrophilic and eosinophilic infiltration, and suppress the levels of key pro-inflammatory cytokines.

Table 1: Effect of Ganoderenic Acid C on Inflammatory Cell Infiltration in Bronchoalveolar Lavage Fluid (BALF)

Treatment Group	Total Cells (x 10 ⁵)	Neutrophils (x 10 ⁴)	Eosinophils (x 10 ⁴)
Naïve	0.60 ± 0.19	-	-
Sham (RW-challenged)	2.87 ± 0.28	8.25 ± 1.50	12.5 ± 2.50
Dexamethasone (1 mg/kg)	2.85 ± 0.21	7.75 ± 1.25	4.5 ± 1.00
Ganoderenic Acid C (20 mg/kg)	1.94 ± 0.35	3.75 ± 0.75	5.5 ± 1.25

Data presented as mean ± SD.[\[1\]](#)[\[2\]](#)

Table 2: Effect of Ganoderenic Acid C on Cytokine Levels in BALF

Treatment Group	TNF-α (pg/mL)	IL-4 (pg/mL)	IL-5 (pg/mL)	IFN-γ (pg/mL)
Sham (RW-challenged)	150 ± 25	80 ± 15	120 ± 20	50 ± 10
Dexamethasone (1 mg/kg)	140 ± 20	40 ± 8	60 ± 12	55 ± 11
Ganoderenic Acid C (20 mg/kg)	60 ± 12	30 ± 6	45 ± 9	80 ± 16

Data presented as mean ± SD.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The following protocols are based on a ragweed (RW)-induced murine model of steroid-resistant neutrophilic asthma.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Animal Model and Sensitization

- Animals: Use female BALB/c mice, 6-8 weeks old.
- Sensitization:
 - On day 0 and day 7, sensitize mice with an intraperitoneal (i.p.) injection of 100 µg of ragweed pollen extract mixed with 2 mg of aluminum hydroxide (alum) as an adjuvant in a total volume of 0.2 mL saline.
 - On day 14, administer an intranasal (i.n.) challenge of 100 µg of ragweed in 50 µL of saline to sensitized mice.
 - A naïve control group should receive saline challenges instead of ragweed.

Treatment Regimen

- **Ganoderenic Acid C** Administration:
 - From day 15 to day 42, administer **Ganoderenic acid C** (20 mg/kg) orally twice daily. The compound can be dissolved in water for administration.
- Dexamethasone Administration (for comparison):
 - Administer dexamethasone (1 mg/kg) intraperitoneally 24 hours and 2 hours prior to the second ragweed challenge.
- Sham Treatment:
 - The sham-treated group receives the vehicle (water) orally according to the same schedule as the **Ganoderenic acid C** group.

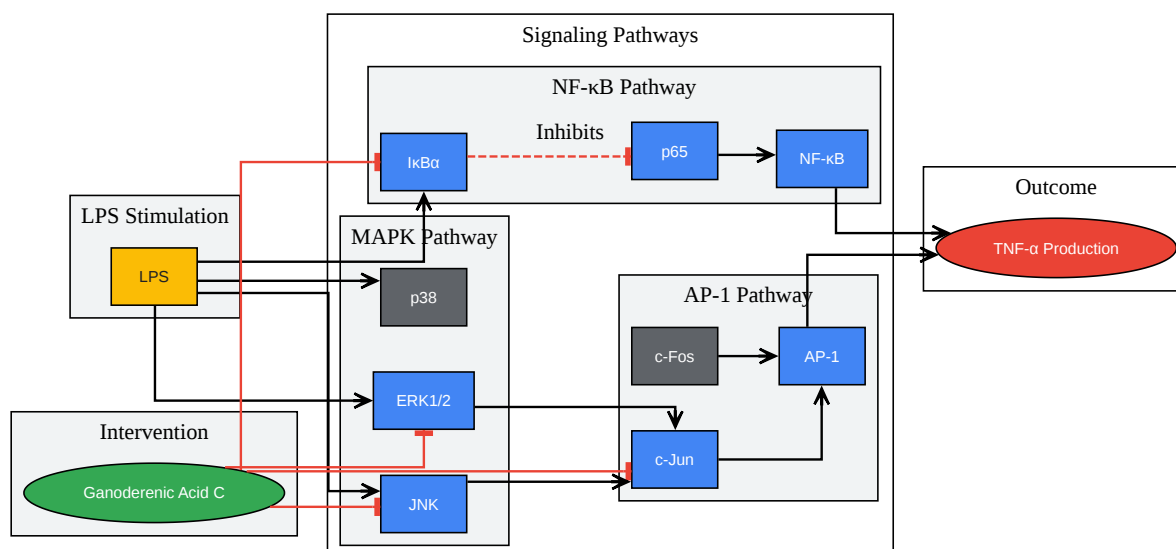
Allergen Challenge and Sample Collection

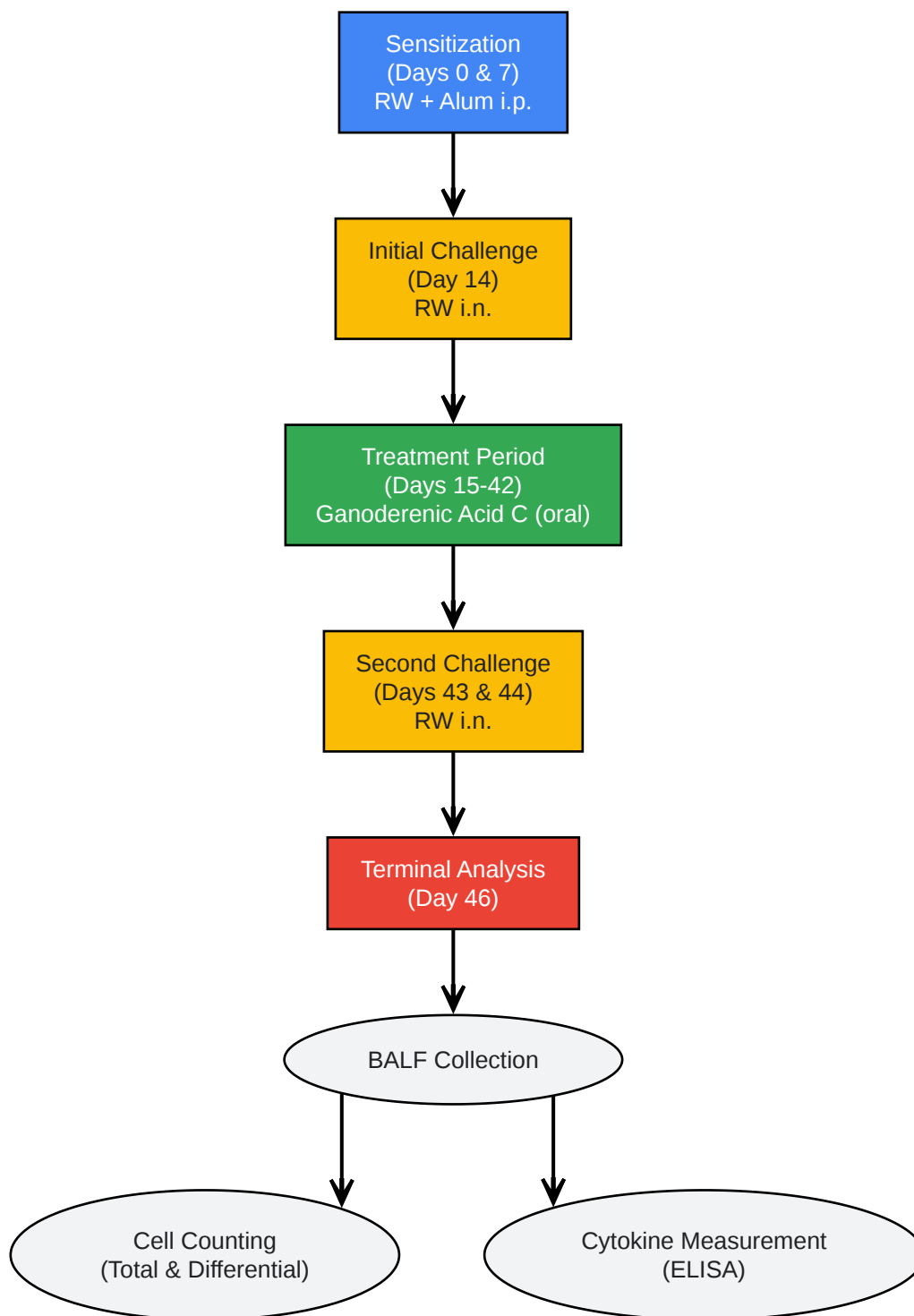
- Second Challenge: On days 43 and 44, challenge all mice (except the naïve group) intranasally with 100 µg of ragweed in 50 µL of saline.
- Terminal Analysis: On day 46, perform terminal analysis.
- BALF Collection:

- Euthanize mice and expose the trachea.
- Cannulate the trachea and lavage the lungs with 1 mL of ice-cold phosphate-buffered saline (PBS) three times.
- Pool the recovered fluid for each mouse.
- Cell Counting:
 - Centrifuge the BALF at 4°C.
 - Resuspend the cell pellet and count the total number of cells using a hemocytometer.
 - Prepare cytopsin slides and stain with Diff-Quik to perform differential cell counts for neutrophils, eosinophils, macrophages, and lymphocytes.
- Cytokine Analysis:
 - Use the supernatant from the centrifuged BALF to measure the levels of TNF- α , IL-4, IL-5, and IFN- γ using commercially available ELISA kits, following the manufacturer's instructions.

Signaling Pathways

Ganoderenic acid C has been shown to suppress TNF- α production by inhibiting the NF- κ B, and partially suppressing the MAPK and AP-1 signaling pathways.[4][5]





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